

Technical Support Center: Preventing Biofouling on EXO2 Sonde Sensors

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Compound of Interest

Compound Name: Exo2

Cat. No.: B10854574

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent and manage biofouling on **EXO2** sonde sensors.

Frequently Asked Questions (FAQs)

Q1: What is biofouling and why is it a problem for **EXO2** sonde sensors?

A1: Biofouling is the accumulation of microorganisms, plants, algae, or small animals on wetted surfaces. For **EXO2** sonde sensors, this accumulation can obstruct the sensing elements, leading to inaccurate readings, sensor drift, and a reduced lifespan of the instrument. In severe cases, it can render the collected data unusable.[\[1\]](#)[\[2\]](#)

Q2: What are the primary methods to prevent biofouling on **EXO2** sensors?

A2: The primary methods for preventing biofouling on **EXO2** sensors include mechanical, chemical, and physical approaches. These include the integrated central wiper, copper-alloy components, and protective coatings.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q3: How effective is the **EXO2**'s central wiper in preventing biofouling?

A3: The **EXO2**'s central wiper is a highly effective mechanical method for preventing biofouling on the sensor faces.[\[4\]](#) It physically removes accumulated biofilm and sediment before each

measurement, which is particularly effective for optical sensors like turbidity and chlorophyll.[4]
[6] The robust, central design ensures that all sensors are cleaned simultaneously.[4]

Q4: What is the role of copper in preventing biofouling?

A4: Copper has natural antifouling properties that deter the settlement and growth of many marine organisms.[7] For the **EXO2** sonde, this is utilized in several components, including the copper-alloy sensor guard and user-applied copper tape and screens.[3][7]

Q5: What is C-Spray and how does it work?

A5: C-Spray is a non-toxic, nanopolymer coating that creates a slick surface on non-sensing parts of the sonde and sensors, making it difficult for organisms to attach.[4][8] It is an additional protective layer that complements other antifouling measures.

Q6: Can I use antifouling paint on my **EXO2** sonde?

A6: Yes, copper-based anti-fouling paint can be applied to the sonde body and plastic components to deter heavy biological growth, similar to its use on ship hulls.[7] However, care must be taken to avoid painting over sensor faces or connectors.

Troubleshooting Guides

Issue: Rapid biofouling is occurring despite using the central wiper.

- Question: My **EXO2** sonde's sensors are still experiencing significant biofouling even with the central wiper enabled. What should I do?
- Answer:
 - Verify Wiper Operation: Ensure the central wiper is functioning correctly. You can manually activate the wiper through the KOR software to confirm it rotates and covers all sensor faces.[9]
 - Check Wiper Brush Condition: Inspect the wiper brush for wear, damage, or embedded debris. A worn or fouled brush will be less effective. Clean the brush with a soft brush and water. If the bristles are frayed or worn down, replace the brush.[9]

- Increase Wiping Frequency: In high-fouling environments, you may need to increase the wiping frequency. This can be configured in the sonde's deployment settings.
- Supplement with Other Methods: The central wiper is most effective when used in conjunction with other antifouling measures. Consider adding a copper-alloy guard, copper tape to the sensor bodies, or applying C-Spray to the sonde.[3]

Issue: The copper-alloy guard appears tarnished or corroded.

- Question: My copper-alloy guard has turned green/brown. Is it still effective?
- Answer:
 - Natural Patina: It is normal for the copper-alloy guard to develop a patina (a greenish or brownish film) over time when exposed to water. This is a natural oxidation process and does not diminish its antifouling properties.
 - Cleaning Procedure: If there is heavy organic growth or mineral deposits on the guard, it can be cleaned. Remove the guard from the sonde and use a soft brush or cloth with a mild detergent and water to gently scrub the surface. Avoid using abrasive materials that could scratch the copper alloy.
 - Inspection: After cleaning, inspect the guard for any significant pitting or damage. If the structural integrity is compromised, it should be replaced.

Issue: Sensor readings are drifting or showing erratic behavior.

- Question: I've noticed a gradual drift or sudden spikes in my sensor data. Could this be due to biofouling?
- Answer:
 - Visual Inspection: The first step is to retrieve the sonde and visually inspect the sensors for any signs of biofouling. Even a thin, transparent biofilm can affect sensor performance. [2]

- Post-Deployment QA/QC: Before cleaning, take readings with the fouled sonde in known standards to quantify the extent of the drift.^[3] This will help in understanding the impact of biofouling at your specific deployment site.
- Thorough Cleaning: Clean the sensors according to the procedures outlined in the EXO User Manual. This typically involves using soap and water, and for some sensors, specific cleaning solutions.^[9]
- Recalibration: After a thorough cleaning, it is crucial to recalibrate the sensors to ensure accurate data collection upon redeployment.^[3]
- Review Antifouling Strategy: If biofouling is confirmed as the cause of the data drift, review and enhance your antifouling strategy. This may involve using a combination of methods as detailed in this guide.

Data Presentation

Table 1: Comparison of Antifouling Methods for **EXO2** Sonde

Antifouling Method	Principle of Operation	Typical Deployment Extension	Advantages	Disadvantages
Central Wiper	Mechanical removal of biofilm and sediment from sensor faces.[4]	Site-dependent; significantly extends deployment in most environments.	Automated, cleans all sensors simultaneously, highly effective for optical sensors.[4]	Requires power, brush requires periodic cleaning and replacement. [9]
Copper-Alloy Guard	Chemical deterrence through the slow release of copper ions.[7]	Can double or triple deployment times in high-fouling marine environments.[4]	Long-lasting, no power required, protects sensors from physical impact.	Higher initial cost, may not be as effective against all types of biofouling.
Copper Tape	Chemical deterrence through the slow release of copper ions.[7]	Can extend deployment by several weeks to months depending on conditions.[5]	Cost-effective, can be applied to individual sensor bodies.	Needs to be replaced periodically (every 2-6 months), application can be time-consuming.[10]
C-Spray	Creates a non-stick, nanopolymer surface coating. [8]	Enhances the effectiveness of other methods by preventing initial attachment.	Non-toxic, easy to apply to non-sensing surfaces.	Not a standalone solution, needs to be reapplied with each deployment.

Antifouling Paint	Chemical deterrence through the release of biocides (typically copper-based).[7]	Can significantly extend deployment times in high-fouling environments.	Provides broad-spectrum protection to the entire sonde body.	Can be toxic to the environment, requires careful application to avoid sensor faces.
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Experimental Protocols

Protocol 1: Application of Copper Tape to **EXO2** Sensors

Objective: To apply copper tape to the bodies of **EXO2** sensors to prevent biofouling.

Materials:

- **EXO2** Sensors
- YSI Anti-Fouling Copper Tape Kit
- Clear packing tape
- Isopropyl alcohol and lint-free wipes
- Scissors or a utility knife

Procedure:

- Sensor Preparation:
 - Remove the sensors from the **EXO2** sonde.
 - Thoroughly clean the exterior of the sensor bodies with isopropyl alcohol and a lint-free wipe to remove any oils or residues.
 - Allow the sensors to air dry completely.
- Apply Clear Packing Tape:

- Cut a piece of clear packing tape to a length that will wrap around the sensor body once with a slight overlap.
- Carefully apply the packing tape to the sensor body, ensuring it is smooth and free of wrinkles or air bubbles. This layer facilitates easier removal of the copper tape later.[10]
- Apply Copper Tape:
 - Cut a piece of copper tape to the same length as the packing tape.
 - Carefully wrap the copper tape over the clear packing tape, again ensuring a smooth application with no bubbles.
 - Press firmly to ensure good adhesion.
- Final Checks:
 - Ensure that the copper tape does not cover any sensing elements, vents, or connector pins.
 - For the conductivity/temperature sensor, use a utility knife to carefully cut out the tape covering the vent holes.[10]
 - Reinstall the sensors onto the **EXO2** sonde.

Protocol 2: Maintenance of the **EXO2** Central Wiper

Objective: To clean and inspect the **EXO2** central wiper to ensure optimal performance.

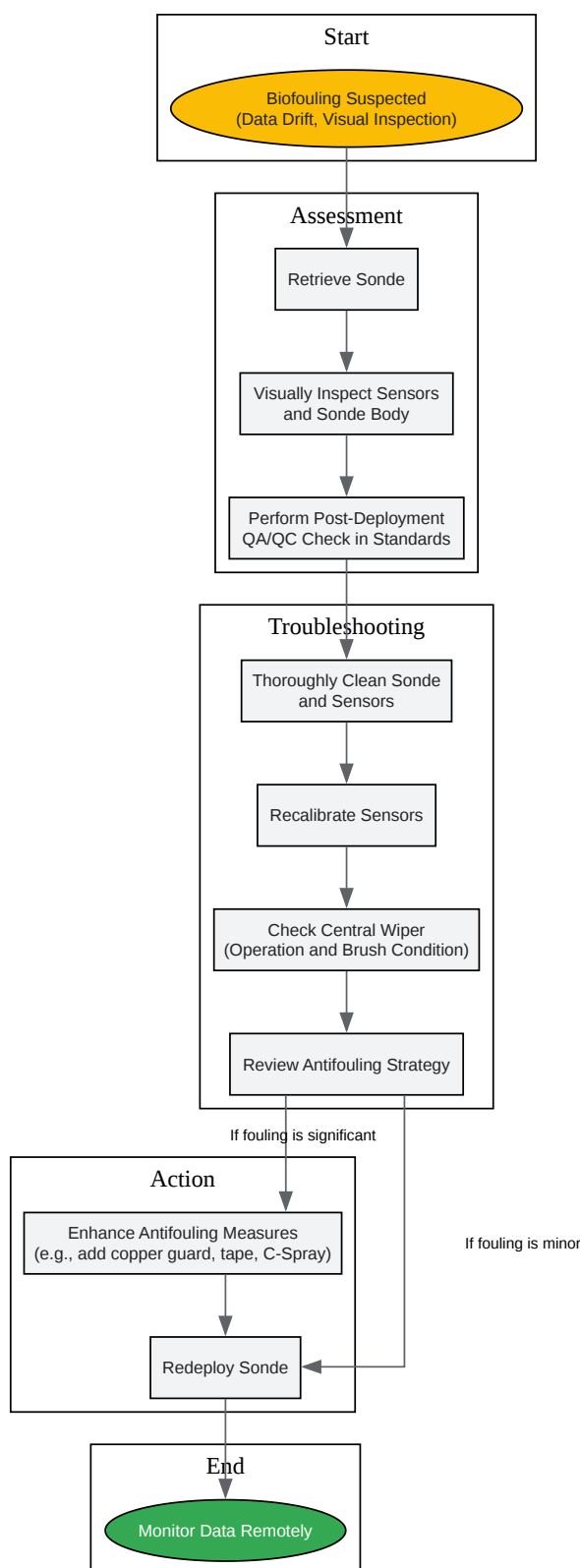
Materials:

- Soft brush (e.g., a toothbrush)
- Clean water
- Replacement wiper brush (if necessary)
- Hex wrench (included with replacement brush)

Procedure:

- Removal:
 - Remove the central wiper from the **EXO2** sonde by unscrewing it from its port.
- Cleaning the Brush:
 - Use a soft brush and clean water to gently remove any accumulated sediment, biofilm, or debris from the bristles of the wiper brush.^[9]
 - Rinse the brush thoroughly with clean water.
- Inspection:
 - Inspect the bristles for any signs of fraying, bending, or significant wear.
 - If the bristles are damaged, the brush should be replaced.
- Brush Replacement (if necessary):
 - Use the provided hex wrench to loosen the set screw holding the brush in place.
 - Remove the old brush and insert the new one.
 - Tighten the set screw to secure the new brush.
- Reinstallation:
 - Screw the central wiper back into its port on the **EXO2** sonde until it is hand-tight.
- Functional Test:
 - Connect the sonde to the KOR software and manually activate the wiper to ensure it rotates smoothly and correctly.^[9]

Mandatory Visualization



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Caption: Troubleshooting workflow for addressing biofouling on **EXO2** sonde sensors.

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